Thorin Sodium Salt: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name:	*THORIN SODIUM*
CAS No.:	*132-33-2*
Cat. No.:	*B086240*

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Abstract: **Thorin sodium** salt is a crucial reagent in analytical chemistry for the determination of various metal ions. However, its organoarsenic nature necessitates a rigorous understanding of its safety profile and strict adherence to handling protocols. This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of the **Thorin sodium** salt Safety Data Sheet (SDS), including hazard identification, safe handling procedures, emergency response, and proper disposal. By integrating technical data with field-proven insights, this guide aims to foster a culture of safety and precision in the laboratory.

Introduction to Thorin Sodium Salt

Thorin sodium salt, chemically known as 2-(3,6-Disulfo-2-hydroxy-1-naphthylazo)benzene arsonic acid, disodium salt, is an azo dye and an organoarsenic compound.[1] It is widely used as a colorimetric indicator for the quantitative analysis of several elements, including barium, beryllium, lithium, thorium, and uranium.[2][3] The principle of its application lies in the formation of a stable, colored complex with the target metal ion, allowing for its concentration to be determined spectrophotometrically. While indispensable in certain analytical methods, the inherent toxicity of arsenic compounds demands meticulous attention to safety measures.[2]

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Hazard Identification and GHS Classification

A thorough understanding of the hazards associated with **Thorin sodium** salt is fundamental to its safe use. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating these risks.

GHS Classification:

- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[4][5]
- Acute Toxicity, Inhalation (Category 3): H331 - Toxic if inhaled.[4][5]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): H400 - Very toxic to aquatic life.[4]
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 1): H410 - Very toxic to aquatic life with long lasting effects.[4][6]

The primary toxicological concern with **Thorin sodium** salt is its arsenic content.[2][3] Arsenic and its compounds are classified as confirmed human carcinogens (ACGIH A1) and can cause severe health effects upon acute or chronic exposure.[7]

Physicochemical Properties

The physicochemical properties of **Thorin sodium** salt are essential for its appropriate handling and storage.

Property	Value	Source(s)
Chemical Formula	$C_{16}H_{11}AsN_2Na_2O_{10}S_2$	[3]
Molecular Weight	576.3 g/mol	[3]
Appearance	Red to red-brown powder	[6][8]
Solubility	Soluble in water	[8]
Melting Point	>300 °C	[2]
Hygroscopicity	Hygroscopic	[4][6]

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Safe Handling and Storage Protocols

Strict adherence to established handling and storage protocols is critical to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

Engineering controls are the first and most important line of defense.

- Fume Hood: All manipulations of **Thorin sodium** salt, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of the powder.[9]
- Ventilation: The laboratory should have adequate general and local exhaust ventilation to keep airborne concentrations low.[10]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory.

- Eye and Face Protection: Chemical safety goggles are required. A face shield should be worn when there is a risk of splashing.[9][10]
- Skin Protection: Wear impervious protective clothing, such as a lab coat, apron, or coveralls, to prevent skin contact.[9]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are essential.[5]
- Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator should be used.[1][7]

Handling Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **Thorin sodium** salt.

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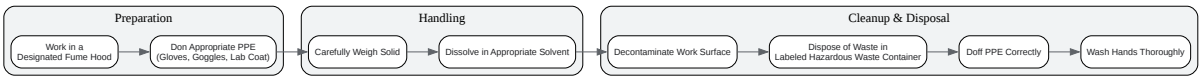

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Caption: A standardized workflow for the safe handling of **Thorin sodium** salt.

Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and preventing accidental exposure.

- Container: Store in a tightly closed, properly labeled container.[9]
- Conditions: Keep in a cool, dry, and well-ventilated area away from incompatible substances.[4][10] Store locked up.[1]
- Incompatibilities: Avoid strong oxidizing agents.[1][4]

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

- Ingestion: If swallowed, rinse mouth and seek immediate medical attention.[5][7] Do NOT induce vomiting.[10]
- Inhalation: If inhaled, remove the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4][10]
- Skin Contact: In case of skin contact, immediately flush with plenty of water for at least 15 minutes while removing contaminated clothing.[7][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[1][10]

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Accidental Release Measures

A clear and practiced spill response plan is essential.

Spill Response Protocol

- Evacuate and Isolate: Evacuate non-essential personnel and secure the area.
- Ventilate: Ensure adequate ventilation.
- Personal Protection: Don appropriate PPE, including respiratory protection.
- Containment and Cleanup: For a solid spill, carefully sweep or scoop the material to avoid creating dust and place it into a labeled container for disposal.[11] For a liquid spill, use an inert absorbent material.[11]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[1][4]

Spill Response Workflow Diagram

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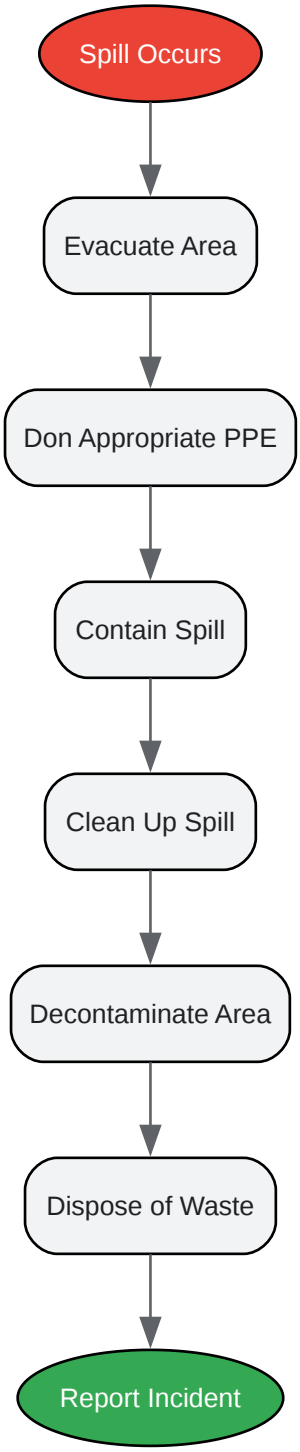

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Caption: A systematic workflow for responding to a **Thorin sodium** salt spill.

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